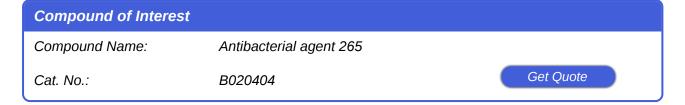


"Antibacterial agent 265" chemical structure and properties

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An In-depth Technical Guide to Antibacterial Agent 265

This technical guide provides a comprehensive overview of the chemical structure, properties, and antibacterial activity of the quinolone derivative, **Antibacterial Agent 265**. The information is intended for researchers, scientists, and professionals involved in drug development and antimicrobial research.

Chemical Structure and Properties

Antibacterial Agent 265, also identified as Compound 2 in some literature, is chemically known as 1-Cyclopropyl-6,7-difluoro-1,4-dihydro-8-methoxy-4-oxo-3-quinolinecarboxylic acid. [1][2][3] Its structure is characterized by a quinolone core, a cyclopropyl group at the N1 position, two fluorine atoms at C6 and C7, a methoxy group at C8, and a carboxylic acid at C3.

Table 1: Physicochemical Properties of Antibacterial Agent 265



Property	Value	Source
CAS Number	112811-72-0	[1][4]
Molecular Formula	C14H11F2NO4	[1][5]
Molecular Weight	295.24 g/mol	[5]
SMILES Code	C1(CC1)N3C2=C(C(=C(C=C2 C(C(=C3)C(=O)O)=O)F)F)OC	[1][6]
InChI Key	WQJZXSSAMGZVTM- UHFFFAOYSA-N	[1]

Antibacterial Spectrum

Antibacterial Agent 265 has demonstrated activity against a range of both Gram-positive and Gram-negative bacteria.[5][7][8] A key study by Munshi et al. (2024) investigated its efficacy against several bacterial strains.[5]

Table 2: Antibacterial Activity of Agent 265

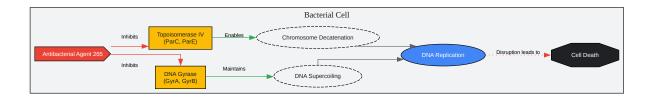
Bacterial Strain	Туре	Minimum Inhibitory Concentration (MIC)
Staphylococcus aureus	Gram-positive	Data not publicly available
Micrococcus luteus	Gram-positive	Data not publicly available
Bacillus subtilis	Gram-positive	Data not publicly available
Escherichia coli	Gram-negative	Data not publicly available
Pseudomonas aeruginosa	Gram-negative	Data not publicly available
Flavobacterium devorans	Gram-negative	Data not publicly available

Note: Specific MIC values from the primary literature require access to the full-text article.

Mechanism of Action: Quinolone Antibiotics



As a member of the quinolone class of antibiotics, **Antibacterial Agent 265** is presumed to exert its bactericidal effect by inhibiting key enzymes involved in bacterial DNA replication: DNA gyrase and topoisomerase IV. This inhibition disrupts essential cellular processes, leading to bacterial cell death.



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Caption: Proposed mechanism of action for Antibacterial Agent 265.

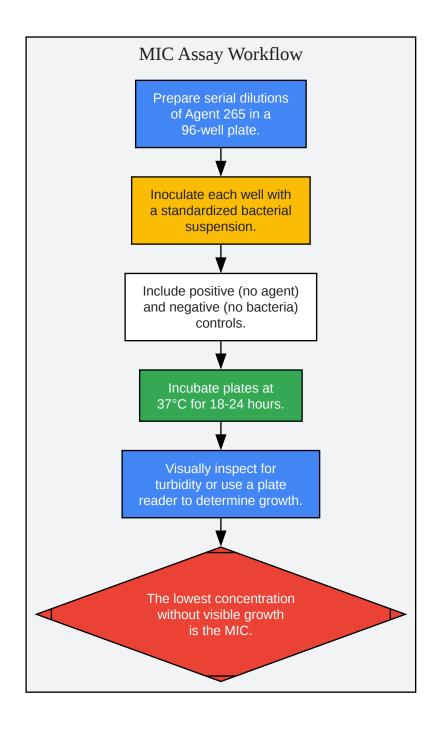
Experimental Protocols

The following are generalized experimental protocols for assessing the antibacterial activity of a compound like Agent 265. The specific details and conditions for this agent would be found in the primary literature.

Minimum Inhibitory Concentration (MIC) Assay

The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation. A common method is the broth microdilution assay.





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Caption: Workflow for a standard broth microdilution MIC assay.

Methodology:

 Preparation of Agent 265 Stock Solution: A stock solution of Antibacterial Agent 265 is prepared in a suitable solvent (e.g., DMSO) and then diluted in Mueller-Hinton Broth (MHB)



or another appropriate growth medium.

- Serial Dilution: Two-fold serial dilutions of the agent are prepared in the wells of a 96-well microtiter plate, resulting in a range of concentrations to be tested.
- Bacterial Inoculum Preparation: A standardized inoculum of the test bacterium is prepared to a concentration of approximately 5 x 10⁵ colony-forming units (CFU)/mL.
- Inoculation: Each well containing the diluted agent is inoculated with the bacterial suspension. A positive control well (broth and bacteria, no agent) and a negative control well (broth only) are included.
- Incubation: The plate is incubated under appropriate conditions (e.g., 37°C for 18-24 hours).
- Result Determination: The MIC is determined as the lowest concentration of the agent at which there is no visible growth (turbidity) of the bacteria.

Synthesis

While specific, detailed synthesis protocols are proprietary or found within patent literature, a general synthesis route for similar quinolone carboxylic acids is available.



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